

Proper Disposal Procedures for p-Tolyl Phenylacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p-Tolyl phenylacetate*

Cat. No.: B089785

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This document provides essential safety and logistical guidance for the proper disposal of **p-Tolyl phenylacetate** (CAS No. 101-94-0). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental compliance.

Immediate Safety and Handling

Before handling **p-Tolyl phenylacetate**, it is crucial to be aware of its potential hazards. While some assessments indicate it is not a hazardous substance, other safety data sheets (SDS) highlight specific risks.^{[1][2]} It may cause an allergic skin reaction and is considered toxic to aquatic life.^[3] Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Personal Protective Equipment (PPE):

- Gloves: Handle with chemical-resistant gloves that have been inspected prior to use.^[4]
- Eye Protection: Use safety glasses or goggles tested and approved under government standards such as NIOSH (US) or EN 166 (EU).^[4]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact. The type of body protection should be selected based on the concentration and amount of the substance being handled.^[4]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **p-Tolyl phenylacetate**.

Property	Value	Source(s)
CAS Number	101-94-0	[5][6][7]
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1][6][7][8]
Molecular Weight	226.27 g/mol	[1][6][8]
Appearance	Fine, white crystalline solid	[6]
Melting Point	73.5 - 77.5 °C	[6]
Boiling Point	309 - 311 °C	[6]
Oral LD50 (Rat)	>5000 mg/kg	[9]
Dermal LD50 (Rabbit)	>5000 mg/kg	[9]

Step-by-Step Disposal Protocol

This protocol outlines the procedural steps for the safe disposal of **p-Tolyl phenylacetate** waste and the management of accidental spills.

Waste Collection and Storage

- Segregation: Do not mix **p-Tolyl phenylacetate** waste with other chemicals.[3] Keep it in its original container if possible.[3]
- Labeling: Clearly label the waste container with the chemical name ("p-Tolyl phenylacetate") and any applicable hazard warnings.
- Storage: Store waste containers in a designated, well-ventilated area away from incompatible materials.

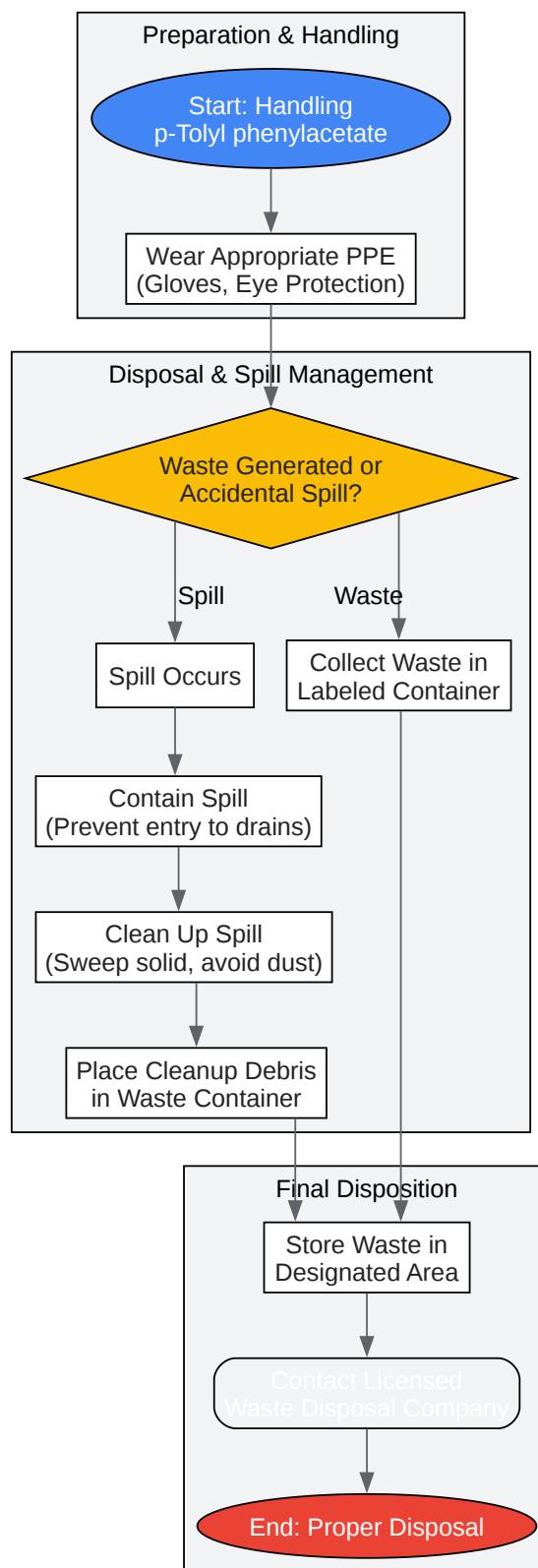
Accidental Spill Cleanup

- Ensure Safety: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation is available.[3]
- Containment: Prevent the spilled material from entering drains or waterways.[3][4] Cover drains if necessary.
- Cleanup: For solid spills, avoid creating dust.[4] Carefully sweep or shovel the material into a suitable, closed container for disposal.[4]
- Decontamination: Clean the affected area thoroughly.
- PPE Disposal: Dispose of contaminated gloves and other protective gear as hazardous waste in accordance with applicable regulations.[4]

Final Disposal Procedure

- Professional Disposal: All waste material, including the chemical itself and any contaminated containers or cleaning materials, must be disposed of through a licensed and approved waste disposal company.[2][3]
- Regulatory Compliance: Disposal must be conducted in strict accordance with all national and local environmental regulations.[3]
- Container Disposal: Handle uncleaned, empty containers in the same manner as the product itself.[3] Do not reuse empty containers.

Disposal Workflow Diagram

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Caption: Workflow for the safe handling and disposal of **p-Tolyl phenylacetate**.

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- To cite this document: BenchChem. [Proper Disposal Procedures for p-Tolyl Phenylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089785#p-tolyl-phenylacetate-proper-disposal-procedures\]](https://www.benchchem.com/product/b089785#p-tolyl-phenylacetate-proper-disposal-procedures)

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